

N-Ethyldeoxynojirimycin Hydrochloride: Comprehensive Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *N-Ethyldeoxynojirimycin*
Hydrochloride

Cat. No.: B569188

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the preparation and storage of **N-Ethyldeoxynojirimycin Hydrochloride** solutions. This guide includes key technical data, experimental procedures, and visualizations to ensure accurate and reproducible results in a laboratory setting.

N-Ethyldeoxynojirimycin Hydrochloride is a potent inhibitor of α -glucosidases, enzymes crucial for the breakdown of complex carbohydrates into absorbable monosaccharides. By competitively and reversibly inhibiting these enzymes in the small intestine, it effectively delays carbohydrate digestion and reduces the rate of glucose absorption. This mechanism of action makes it a valuable tool for studying carbohydrate metabolism and developing therapeutic strategies for conditions such as type 2 diabetes.

Chemical Properties and Storage

Proper handling and storage of **N-Ethyldeoxynojirimycin Hydrochloride** are paramount to maintaining its integrity and ensuring experimental success.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ NO ₄ ·HCl	[1]
Molecular Weight	227.69 g/mol	[2]
Appearance	White to off-white solid/crystalline powder	General Knowledge
Purity	≥95%	[2]
Recommended Storage (Solid)	Store at -20°C in a tightly sealed container, protected from light and moisture.	[2]
Shipping Temperature	Ambient	[1][2]

Note on Storage: While some suppliers suggest storage at 4°C or room temperature, long-term storage at -20°C is recommended to ensure maximum stability of the solid compound. Before use, the container should be allowed to warm to room temperature to prevent condensation.

Solution Preparation and Storage

The solubility of **N-Ethyldeoxynojirimycin Hydrochloride** in common laboratory solvents is a critical parameter for the preparation of stock solutions. While precise quantitative solubility data is not widely published, the following protocols provide guidance for preparing solutions in commonly used solvents. It is recommended that researchers perform small-scale solubility tests to determine the optimal concentration for their specific experimental needs.

Solubility and Stock Solution Preparation

Solvent	Recommended Starting Concentration	Notes
Water (Sterile, Deionized)	10 mg/mL	N-Ethyldeoxynojirimycin Hydrochloride is expected to be soluble in water. Prepare fresh or store aliquots at -20°C for short-term use. For cell culture, use sterile water and filter-sterilize the final solution.
Dimethyl Sulfoxide (DMSO)	10 mg/mL	DMSO is a common solvent for organic compounds. Stock solutions in DMSO can typically be stored at -20°C for several months. Note that DMSO can have effects on cells, so the final concentration in the experimental medium should be kept low (typically <0.5%).
Ethanol	Inquire with supplier	Solubility in ethanol may be more limited. If required, perform a small-scale test to determine solubility.

Protocol for Preparing a 10 mg/mL Stock Solution in Water

This protocol provides a general guideline for preparing a stock solution. Adjustments may be necessary based on the specific requirements of your experiment.

Materials:

- **N-Ethyldeoxynojirimycin Hydrochloride** powder
- Sterile, deionized water

- Sterile conical tube
- Vortex mixer
- Sterile 0.22 μm syringe filter

Procedure:

- **Weighing:** Aseptically weigh the desired amount of **N-Ethyldeoxynojirimycin Hydrochloride** powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the powder.
- **Dissolving:** Add the desired volume of sterile, deionized water to the conical tube containing the powder.
- **Mixing:** Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- **Sterilization:** Filter-sterilize the solution through a 0.22 μm syringe filter into a sterile tube.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C .

Solution Stability:

Information on the long-term stability of **N-Ethyldeoxynojirimycin Hydrochloride** solutions is not readily available. It is recommended to prepare fresh solutions for critical experiments. For stored stock solutions, it is good practice to perform a quality control check (e.g., by measuring its activity in a relevant assay) if the solution has been stored for an extended period.

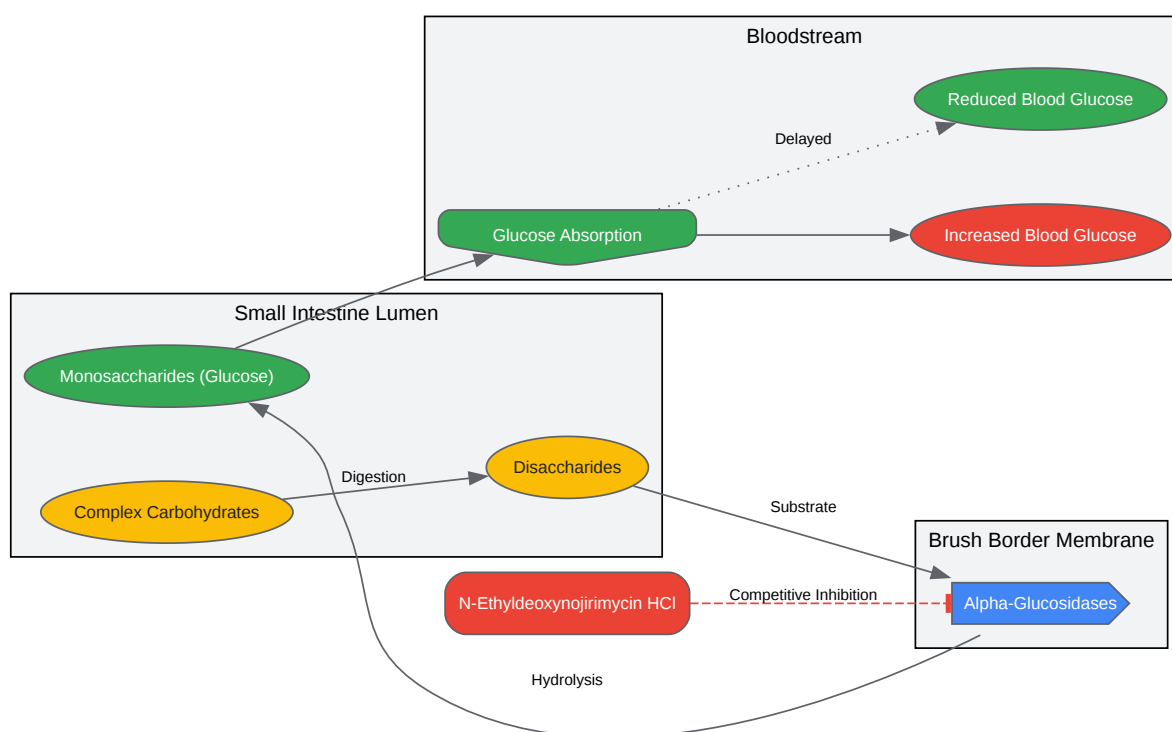
Mechanism of Action: α -Glucosidase Inhibition

N-Ethyldeoxynojirimycin Hydrochloride exerts its effect by inhibiting α -glucosidase enzymes located in the brush border of the small intestine. These enzymes, including sucrase, maltase, and glucoamylase, are responsible for the final step in the digestion of carbohydrates.

The inhibition of these enzymes slows down the breakdown of complex carbohydrates (disaccharides, oligosaccharides, and polysaccharides) into monosaccharides (like glucose),

which are then absorbed into the bloodstream.[3][4][5] This delayed glucose absorption leads to a reduction in the postprandial increase in blood glucose levels.[6]

Signaling Pathway of α -Glucosidase Inhibition

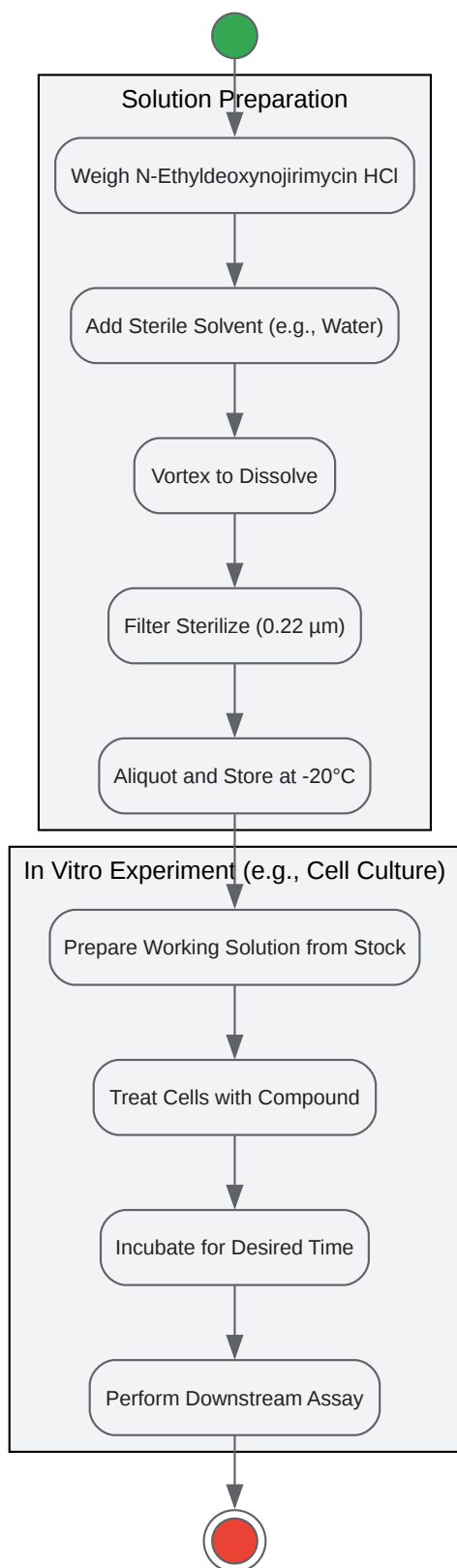


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Caption: Inhibition of α -glucosidases by N-Ethyldeoxynojirimycin HCl in the small intestine.

Experimental Workflow

The following diagram outlines a typical workflow for preparing and using **N-Ethyldeoxynojirimycin Hydrochloride** in a research setting.



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Caption: General experimental workflow for N-Ethyldeoxynojirimycin HCl.

Conclusion

N-Ethyldeoxynojirimycin Hydrochloride is a valuable research tool for investigating carbohydrate metabolism and the role of α -glucosidases in various physiological and pathological processes. Adherence to proper solution preparation and storage protocols is essential for obtaining reliable and reproducible data. While specific quantitative data on solubility and long-term solution stability are limited in publicly available resources, the guidelines provided in this document offer a solid foundation for researchers to effectively utilize this compound in their studies. It is always recommended to consult the supplier's specific product information sheet for the most up-to-date handling and storage instructions.

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References

- 1. usbio.net [usbio.net]
- 2. N-Ethyldeoxynojirimycin hydrochloride, 5 mg, CAS No. 210241-65-9 | Monosaccharids | Carbohydrates | Biochemicals - Product Expansion | Campaign | Carl ROTH - Poland [carloth.com]
- 3. Alpha Glucosidase Inhibitors - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Untitled [www2.gvsu.edu]
- 6. The mechanism of alpha-glucosidase inhibition in the management of diabetes [epe.bac-lac.gc.ca]
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